

Bioactive Constituents of *Alnus nepalensis*

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Compound Focus: Rubranol

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The table below outlines the main types of compounds found in *Alnus nepalensis* and their reported pharmacological activities, based on recent scientific studies.

Compound Class / Specific Compounds	Biological Activities	Key Findings & Mechanisms
Diarylheptanoids (general class) [1]	Anti-inflammatory, Antioxidant, Anti-filarial [2] [1]	Characteristic 1,7-diphenylheptane skeleton; dominant and most studied class in <i>Alnus</i> species.
Hirsutanonol 5-O- β -D-glucopyranoside [1]	Anti-inflammatory [1]	Inhibits production of pro-inflammatory cytokines (TNF- α , IL-6) by suppressing NF- κ B activation in macrophages.
Oregonin [1]	Anti-inflammatory, Antioxidant [1]	Shows significant inhibition of TNF- α and IL-6 production; reduces inflammation in murine endotoxic shock model.
Platyphylloside [1]	Anti-inflammatory [1]	Co-treatment with other diarylheptanoids exhibits synergistic inhibition of pro-inflammatory cytokines.
Alnus Dimer [3]	Anti-parasitic [3]	A unique dimeric diarylheptanoid; demonstrated potent macrofilaricidal and microfilaricidal activity <i>in vitro</i> .

Compound Class / Specific Compounds	Biological Activities	Key Findings & Mechanisms
Methanol Extract (containing multiple diarylheptanoids) [4]	Antioxidant, Antibacterial [4]	Exhibited significant DPPH free radical scavenging activity ($IC_{50} = 4.838 \mu\text{g/mL}$) and effectiveness against <i>A. baumannii</i> and <i>P. mirabilis</i> .

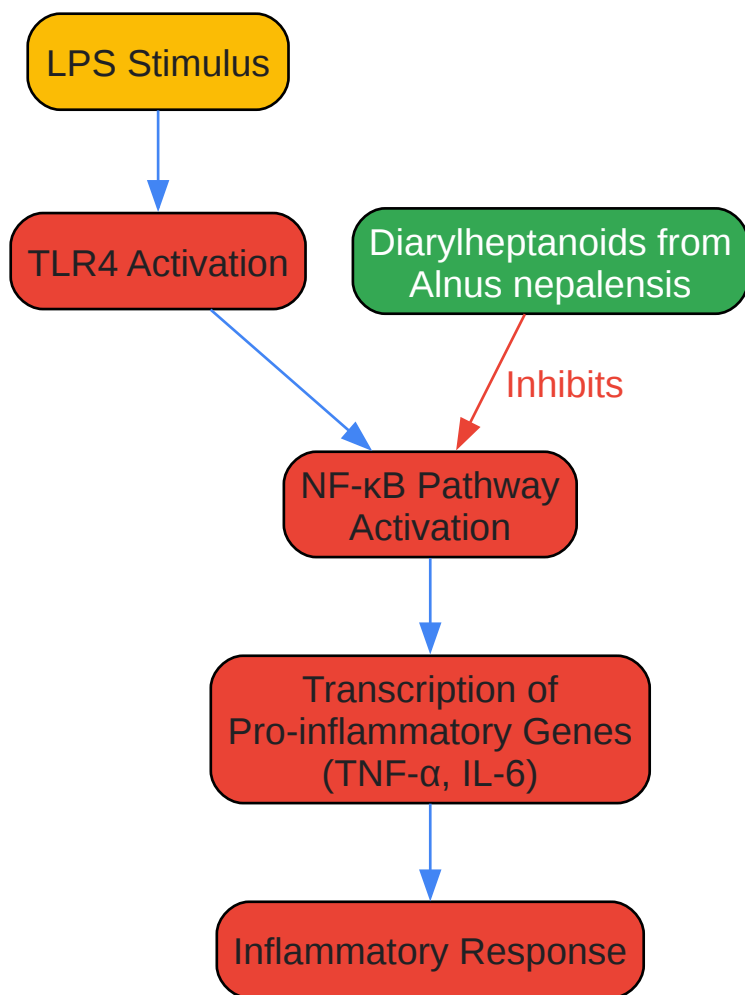
Experimental Insights & Protocols

For research and development purposes, here are the methodologies used in key studies on *Alnus nepalensis* extracts.

- **Extraction & Identification:** A standardized diarylheptanoid-rich extract (ANB) was prepared by extracting dried leaves with methanol, followed by fractionation with dichloromethane. Compounds were isolated and characterized using HPLC-MS and spectral analysis [1].
- **In Vitro Anti-inflammatory Assay:**
 - **Model:** Lipopolysaccharide (LPS)-induced inflammation in murine macrophage cell lines (RAW 264.7) and primary peritoneal macrophages [1].
 - **Measurement:** Production of nitric oxide (NO) and pro-inflammatory cytokines (TNF- α , IL-6) was measured using Griess reagent and ELISA, respectively. The mechanism was confirmed by analyzing NF- κ B-p65 protein levels via western blot [1].
- **In Vivo Efficacy Study:**
 - **Model:** LPS-induced endotoxic shock in mice [1].
 - **Protocol:** Mice were pre-treated with the extract (ANB, 50 mg/kg) orally for 7 days before a single LPS injection. Serum levels of TNF- α and IL-6 were measured to assess the anti-inflammatory response [1].
- **Antioxidant Activity Assay:**
 - **Method:** DPPH (1,1-diphenyl-2-picrylhydrazyl) free radical scavenging assay [4].
 - **Procedure:** The free radical scavenging potential of the methanolic extract was measured and reported as IC_{50} value, compared to a standard ascorbic acid [4].

Proposed Anti-inflammatory Mechanism of Action

Based on the research, the following diagram illustrates the proposed mechanism through which diarylheptanoids from *Alnus nepalensis* exert their anti-inflammatory effects.



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Proposed anti-inflammatory mechanism of diarylheptanoids from Alnus nepalensis involves inhibition of the NF-κB signaling pathway.

Interpretation and Research Implications

The evidence clearly establishes *Alnus nepalensis* as a rich source of pharmacologically active diarylheptanoids with significant anti-inflammatory and antioxidant potential. However, the specific compound "**Rubranol**" is not highlighted in the current literature on this species.

- **Focus on Characterized Compounds:** For your research, the most promising leads from *Alnus nepalensis* are **Oregonin**, **Platyphylloside**, and **Hirsutanonol 5-O-β-D-glucopyranoside**, which have documented experimental protocols and mechanistic data [1].

- **Potential for Species-Specific Variation:** "Rubranol" and its glycosides are reported in other species within the *Alnus* genus, such as *Alnus japonica* [3] [5]. Its absence in literature on *Alnus nepalensis* may indicate a difference in the chemical profile between species.
- **Recommendation for Further Research:** To confirm the presence of **Rubranol** in *Alnus nepalensis*, a targeted phytochemical investigation using techniques like LC-MS or NMR, with reference standards, would be necessary.

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